

# 2-Cyclopenten-1-OL chemical properties and structure

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## Compound of Interest

Compound Name: 2-Cyclopenten-1-OL

Cat. No.: B1584729

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An In-depth Technical Guide to **2-Cyclopenten-1-ol**: Chemical Properties, Structure, and Applications

## Introduction

**2-Cyclopenten-1-ol** is a cyclic organic compound that holds significance as a versatile building block in organic synthesis.<sup>[1]</sup> Its structure, featuring a five-membered ring containing both a hydroxyl group and a carbon-carbon double bond, allows for a variety of chemical transformations.<sup>[1]</sup> This makes it a valuable precursor for the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.<sup>[1]</sup> This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, reactivity, and biological significance of **2-Cyclopenten-1-ol**, tailored for researchers and professionals in drug development.

## Chemical Structure and Identifiers

**2-Cyclopenten-1-ol** is an alcohol with a five-membered carbon ring.<sup>[1]</sup> The presence of the hydroxyl group and the double bond makes it a reactive intermediate for various chemical reactions, such as oxidation, substitution, and dehydration.<sup>[1]</sup> The compound is chiral, existing as (R) and (S) enantiomers.

A summary of its key identifiers is presented in Table 1.

Table 1. Chemical Identifiers for **2-Cyclopenten-1-ol**

Identifier	Value
IUPAC Name	<b>cyclopent-2-en-1-ol</b> <a href="#">[2]</a>
Synonyms	1-Cyclopenten-3-ol, 2-Cyclopentenol, 3-Hydroxycyclopentene <a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>5</sub> H <sub>8</sub> O <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	3212-60-0 <a href="#">[1]</a> <a href="#">[2]</a>
SMILES	C1CC(C=C1)O <a href="#">[2]</a> (for the racemic mixture)
InChI	InChI=1S/C5H8O/c6-5-3-1-2-4-5/h1,3,5-6H,2,4H2 <a href="#">[1]</a> <a href="#">[2]</a>

| InChIKey | PSBABBDEUFNFKJ-UHFFFAOYSA-N[\[1\]](#)[\[2\]](#) (for the racemic mixture) |

## Physicochemical Properties

**2-Cyclopenten-1-ol** is typically a colorless to pale yellow liquid with a distinct odor.[\[1\]](#) Its physical properties are influenced by its cyclic structure and the presence of the hydroxyl group, which allows for hydrogen bonding.[\[1\]](#) Key quantitative properties are detailed in Table 2.

Table 2. Physicochemical Properties of **2-Cyclopenten-1-ol**

Property	Value
Molecular Weight	<b>84.12 g/mol</b> <a href="#">[2]</a> <a href="#">[4]</a>
Density	0.9815 g/cm <sup>3</sup> at 20 °C <a href="#">[5]</a>
Boiling Point	140 °C <a href="#">[5]</a>
Melting Point	-57.55 °C <a href="#">[5]</a>
Flash Point	42.0 °C <a href="#">[5]</a>
Refractive Index	1.526 <a href="#">[5]</a>
Topological Polar Surface Area	20.2 Å <sup>2</sup> <a href="#">[2]</a> <a href="#">[4]</a>

| XLogP3 | 0.6[2][4] |

## Reactivity and Synthesis

The chemical reactivity of **2-Cyclopenten-1-ol** is dominated by the alcohol and alkene functional groups. It can undergo oxidation to form the corresponding ketone, 2-cyclopenten-1-one, a key intermediate in many synthetic pathways.[6] It can also participate in dehydration and substitution reactions.[1]

## Experimental Protocol: Synthesis of 2-Cyclopentenone via Dehydration

A common and important reaction involving a related precursor is the acid-catalyzed dehydration of cyclopentenediols to produce 2-cyclopentenone. This protocol illustrates a fundamental transformation relevant to the chemistry of cyclopentene derivatives.[7]

Objective: To synthesize 2-cyclopentenone from a mixture of cyclopentenediols via acid-catalyzed dehydration and vacuum distillation.

Materials:

- Mixture of cyclopentenediols (100 g, 1.0 mole)[7]
- p-toluenesulfonic acid monohydrate (1-2 g)[7]
- Methylene chloride (150 ml)[7]
- Anhydrous sodium sulfate[7]
- Carborundum boiling chips[7]

Equipment:

- 250-ml round-bottomed flask[7]
- Short path vacuum distillation head[7]
- Condenser and 250-ml receiving flask[7]

- Vigreux column[7]
- Ice bath[7]
- Oil bath or heating mantle[7]

Procedure:

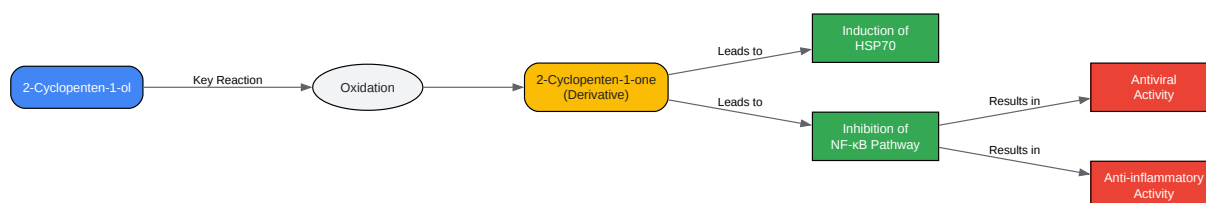
- Place 100 g of the cyclopentenediol mixture and a few boiling chips into the 250-ml round-bottomed flask.[7]
- Assemble the short path distillation apparatus, cooling the receiving flask in an ice bath.[7]
- Heat the mixture to 50–55 °C. Briefly open the flask to add 1-2 g of p-toluenesulfonic acid monohydrate.[7]
- Immediately close the system and reduce the pressure to 10–15 mm Hg.[7]
- Continue heating carefully. A mixture of 2-cyclopentenone and water will begin to distill, with the head temperature maintained between 45°C and 60°C.[7] The flask temperature may be gradually increased to 150°C to maintain a steady distillation rate.[7]
- Continue the distillation until about 10% of the original material remains in the flask (typically 30-60 minutes).[7]
- Dissolve the distillate in 150 ml of methylene chloride and dry the solution over anhydrous sodium sulfate.[7]
- Carefully remove the methylene chloride by distillation through a Vigreux column.[7]
- Purify the residue by distillation to collect pure 2-cyclopentenone (b.p. 151–154 °C). The expected yield is 44–49 g (53–60%).[7]

## Biological Significance and Applications

While **2-Cyclopenten-1-ol** itself is primarily a synthetic intermediate, its derivatives, particularly 2-cyclopentenones, are of significant interest to drug development professionals. The  $\alpha,\beta$ -

unsaturated carbonyl group in the cyclopentenone ring is a key structural motif responsible for a range of biological activities.[8]

Derivatives of 2-cyclopentenone are valuable precursors for antiviral and antitumor drugs.[8] They have also been identified as inhibitors of the NF- $\kappa$ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway, which imparts anti-inflammatory, anti-proliferative, immunosuppressive, and antiviral activity.[8] Furthermore, 2-cyclopenten-1-one has been shown to induce the production of heat shock protein 70 (HSP70), which plays a cytoprotective role in various human diseases.[9]



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Caption: Logical workflow from **2-Cyclopenten-1-ol** to its key biological activities.

## Safety and Handling

**2-Cyclopenten-1-ol** is classified as a flammable liquid and vapor.[4] It is reported to cause skin and serious eye irritation and may cause respiratory irritation.[4] Standard laboratory safety precautions should be followed, including the use of personal protective equipment such as safety goggles, gloves, and a lab coat.[10] Handling should be performed in a well-ventilated area, and the substance should be kept away from heat, sparks, and open flames.[10]

## Conclusion

**2-Cyclopenten-1-ol** is a foundational cyclic alcohol with well-defined chemical and physical properties. Its true value for researchers and drug development professionals lies in its role as a versatile synthetic intermediate. The oxidation of **2-Cyclopenten-1-ol** to 2-cyclopentenone opens a gateway to a class of compounds with significant biological activities, including anti-inflammatory and antiviral properties, largely through the modulation of pathways like NF- $\kappa$ B

and the induction of cytoprotective proteins. A thorough understanding of its structure, reactivity, and safety is essential for its effective application in the synthesis of novel therapeutic agents.

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